

# Application Notes and Protocols for Polonium-215 in Nuclear Physics Research

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## Compound of Interest

Compound Name: Polonium-215

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## Introduction

**Polonium-215** (Po-215) is a rare, highly radioactive isotope with an extremely short half-life. While its transient nature precludes its use in many conventional applications, its unique decay characteristics offer specialized opportunities within fundamental nuclear physics research. These application notes outline the potential uses of Po-215, focusing on experimental setups that can leverage its rapid alpha decay to probe nuclear structure and decay dynamics. The primary challenge and, simultaneously, the research opportunity with Po-215 lies in its production and the immediate, in-situ measurement of its decay products.

## Properties of Polonium-215

The fundamental nuclear and radioactive properties of **Polonium-215** are summarized in the table below.

Property	Value	Unit
Atomic Number (Z)	84	
Mass Number (A)	215	
Neutron Number (N)	131	
Atomic Mass	214.9994146	amu
Half-life	1.781	ms
Primary Decay Mode	Alpha ( $\alpha$ )	MeV
Alpha Decay Energy	7.526	
Alpha Decay Product	Lead-211 (Pb-211)	
Minor Decay Mode	Beta ( $\beta^-$ )	
Beta Decay Branching Ratio	0.00023	%
Beta Decay Energy	0.721	MeV
Beta Decay Product	Astatine-215 (At-215)	
Parent Nuclides	Radon-219 (Rn-219), Bismuth-215 (Bi-215)	

## Potential Applications in Nuclear Physics Research

The primary application of **Polonium-215** in nuclear physics research is as a source of high-energy alpha particles for the study of nuclear structure and decay dynamics, particularly of its daughter and subsequent progeny nuclei. Its extremely short half-life makes it a candidate for experiments requiring precise timing and the study of short-lived nuclear states.

## Validation of Alpha Decay Theories

The well-defined alpha decay energy and extremely short half-life of Po-215 make it an excellent candidate for testing and refining theoretical models of alpha decay. Precise measurements of its half-life and alpha particle energy can provide stringent constraints on models that describe the quantum tunneling of alpha particles from the nucleus.

## Source for Short-Lived Daughter Nuclei Studies

**Polonium-215** decays to Lead-211 (Pb-211), which itself is radioactive with a longer half-life of approximately 36.1 minutes. This decay sequence can be exploited to produce a source of Pb-211 for studies of its decay properties and the nuclear structure of its daughter, Bismuth-211. The short half-life of Po-215 ensures that the Pb-211 is produced in a very short time window, which can be advantageous for certain experimental setups.

## Fast-Timing Measurements of Nuclear Lifetimes

The decay of Po-215 can be used as a "start" signal in fast-timing coincidence measurements to determine the lifetimes of excited states in its daughter nuclei. The emission of the alpha particle from Po-215 can be detected to initiate a timing measurement, and the subsequent gamma-ray emission from the de-excitation of the daughter nucleus can serve as the "stop" signal. This technique is crucial for understanding nuclear structure and the electromagnetic forces within the nucleus.

## Experimental Protocols

### Production of Polonium-215

Due to its extremely short half-life, **Polonium-215** must be produced and used in-situ. It is a naturally occurring isotope in the decay chain of Uranium-235.<sup>[1][2]</sup> For experimental purposes, a source of a longer-lived parent nuclide, such as Radon-219 (half-life of 3.96 seconds), can be used to continuously generate Po-215.

#### Protocol 1: Alpha Spectroscopy of **Polonium-215**

**Objective:** To measure the energy of the alpha particles emitted from the decay of **Polonium-215**.

**Materials:**

- Radon-219 source (within a sealed container with a thin exit window)
- Vacuum chamber
- Silicon charged-particle detector (e.g., PIPS detector)

- Preamplifier
- Amplifier
- Multichannel Analyzer (MCA)
- Vacuum pump
- Data acquisition system

#### Methodology:

- Source and Detector Setup:
  - Place the silicon detector inside the vacuum chamber.
  - Position the Radon-219 source in close proximity to the detector, ensuring the exit window faces the detector. The distance should be minimized to maximize the collection of alpha particles from the decay of Rn-219 and its daughter, Po-215.
- Vacuum:
  - Evacuate the chamber to a low pressure (e.g.,  $< 10^{-2}$  mbar) to minimize energy loss of the alpha particles in the residual gas.
- Data Acquisition:
  - Apply the recommended bias voltage to the detector.
  - Connect the detector output to the preamplifier, amplifier, and then to the MCA.
  - Set the MCA to acquire an energy spectrum.
  - Begin data acquisition. The spectrum will show alpha peaks corresponding to the decay of Rn-219, Po-215, and other subsequent decay products.
- Data Analysis:

- Calibrate the energy spectrum using a standard alpha source with well-known alpha energies (e.g., Americium-241).
- Identify the alpha peak corresponding to the decay of Po-215 based on its known energy (approximately 7.386 MeV).
- Determine the precise energy and intensity of the Po-215 alpha peak.

## Protocol 2: Half-Life Measurement of **Polonium-215**

Objective: To determine the half-life of **Polonium-215**.

Materials:

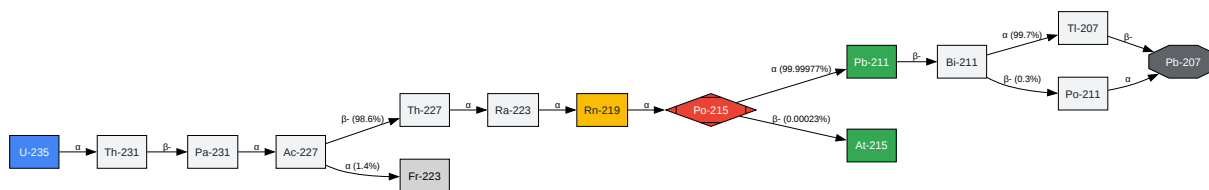
- Same as for Alpha Spectroscopy (Protocol 1)
- Time-to-Amplitude Converter (TAC) or a digital timing system
- Coincidence unit

Methodology:

- Timing Setup:
  - The detection of an alpha particle from the parent nuclide (Radon-219) can be used to signal the creation of a **Polonium-215** atom. This signal will start the TAC.
  - The detection of the subsequent high-energy alpha particle from the decay of **Polonium-215** will stop the TAC.
- Data Acquisition:
  - Set up a coincidence logic where the start signal is the Rn-219 alpha particle and the stop signal is the Po-215 alpha particle.
  - The output of the TAC will be a pulse whose height is proportional to the time difference between the start and stop signals.

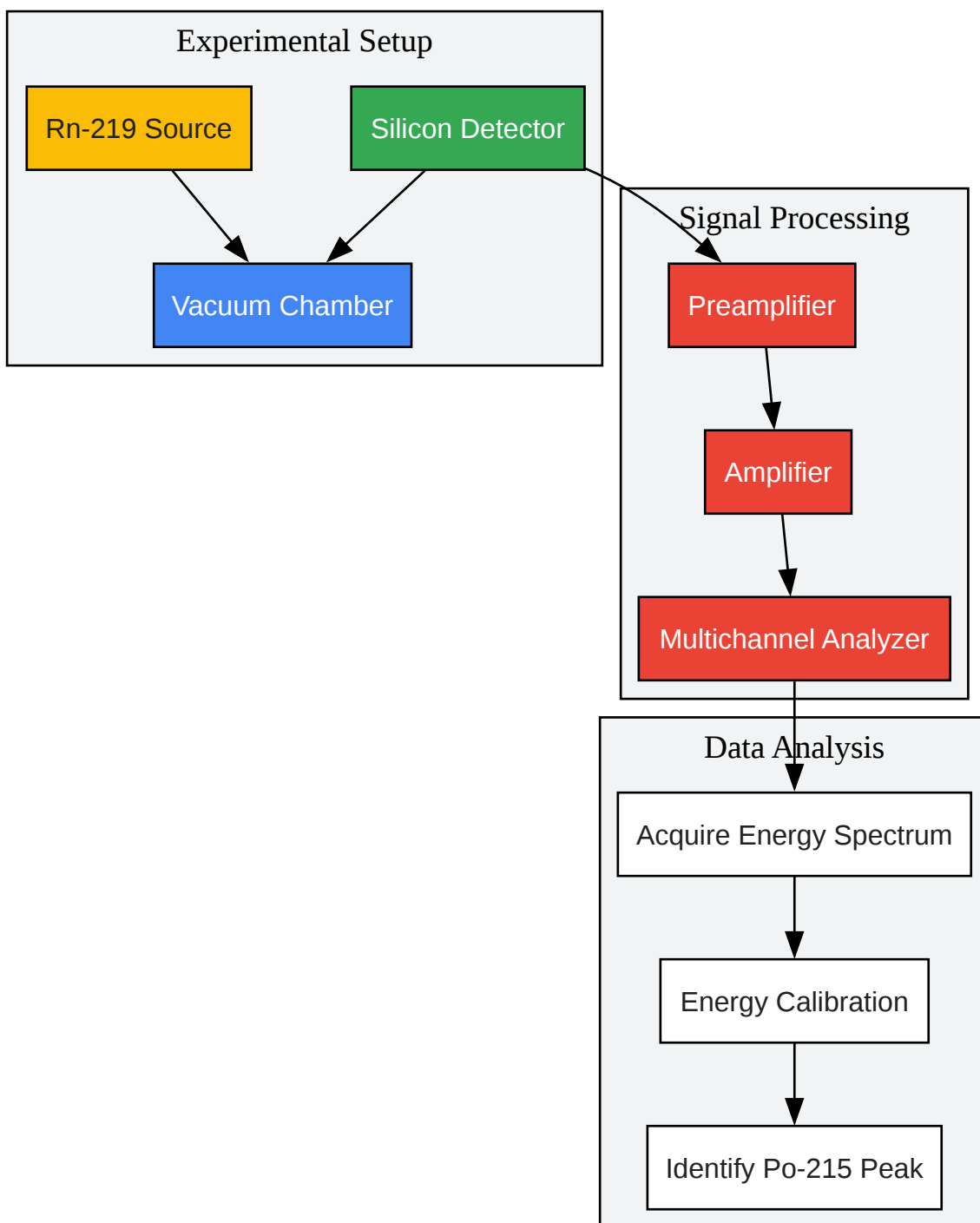
- Acquire a spectrum of these time differences using the MCA.
- Data Analysis:
  - The resulting time spectrum will show an exponential decay curve.
  - Fit the decay curve with an exponential function to extract the decay constant ( $\lambda$ ).
  - Calculate the half-life using the formula:  $T_{1/2} = \ln(2) / \lambda$ .

## Visualizations



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Caption: Decay chain of Uranium-235 leading to **Polonium-215** and its subsequent decay.



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## References

- 1. Polonium - Wikipedia [en.wikipedia.org]
- 2. Production of polonium from bismuth and purification using TBP resin and Sr resin [inis.iaea.org]
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